

Styrene Monomer: A Comprehensive Technical Guide to its Chemical Properties and Structure

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Introduction

Styrene monomer, an organic compound with the chemical formula C_8H_8 , is a colorless, oily liquid that is a critical building block in the production of a wide array of polymers and plastics. [1][2][3] This guide provides an in-depth overview of the chemical properties and structural characteristics of **styrene** monomer, tailored for a technical audience. It includes a summary of its key quantitative data, detailed methodologies for the experimental determination of these properties, and a visualization of its chemical structure.

Chemical Structure

Styrene monomer, also known as vinylbenzene or phenylethene, consists of a vinyl group ($-CH=CH_2$) attached to a benzene ring (C_6H_5). [1][2][3] This combination of an aromatic ring and a reactive double bond dictates its chemical behavior and its utility as a monomer for polymerization.

Caption: Chemical structure of **Styrene** Monomer.

Physical and Chemical Properties

The physical and chemical properties of **styrene** monomer are summarized in the tables below. These properties are crucial for its handling, storage, and application in various chemical

syntheses.

Table 1: General and Physical Properties of **Styrene** Monomer

Property	Value
Molecular Formula	C ₈ H ₈
Molecular Weight	104.15 g/mol [2][3]
Appearance	Colorless, oily liquid[2][3]
Odor	Sweet, aromatic[2][3]
Density	0.909 g/cm ³ at 20 °C[2][3]
Boiling Point	145 °C[2][3]
Melting Point	-30.6 °C[3][4]
Solubility in Water	0.3 g/L at 20 °C[5]
Refractive Index (n _D)	1.5469 at 20 °C[2]
Viscosity	0.762 cP at 20 °C[2]

Table 2: Health and Safety Properties of **Styrene** Monomer

Property	Value
Flash Point	31 °C (closed cup)[4][6]
Autoignition Temperature	490 °C[4][6]
Explosive Limits in Air	0.9 - 6.8 % by volume[4][6]
Vapor Pressure	5 mmHg at 20 °C[2][4]

Experimental Protocols for Property Determination

The following sections detail the standard methodologies used to determine the key physical and chemical properties of **styrene** monomer.

Boiling Point: ASTM D1078

The distillation (boiling) range of **styrene** monomer is determined using the Standard Test Method for Distillation Range of Volatile Organic Liquids (ASTM D1078).^{[7][8]}

- Apparatus: Distillation flask, condenser, graduated cylinder, thermometer, and a heat source.
- Procedure:
 - A 100 mL sample of the **styrene** monomer is placed in the distillation flask.
 - The apparatus is assembled, ensuring the thermometer bulb is correctly positioned.
 - The sample is heated, and the temperature at which the first drop of distillate falls from the condenser is recorded as the initial boiling point.
 - Heating is continued, and the temperature is recorded at various percentages of collected distillate.
 - The temperature at which the last of the liquid evaporates from the bottom of the flask is the dry point.
 - The barometric pressure is recorded and the boiling point is corrected to standard pressure.^[9]

Melting Point: ASTM D1519

The melting range of **styrene** monomer can be determined using the Standard Test Methods for Rubber Chemicals—Determination of Melting Range (ASTM D1519).^{[10][11]}

- Apparatus: Capillary tubes, melting point apparatus with a heated block and a thermometer or a differential scanning calorimeter (DSC).^{[11][12]}
- Procedure (Capillary Tube Method):
 - A small, finely powdered sample of solidified **styrene** monomer is packed into a capillary tube.

- The tube is placed in the melting point apparatus.
- The sample is heated at a controlled rate.[\[13\]](#)
- The temperature at which the first signs of melting are observed and the temperature at which the sample is completely liquid are recorded as the melting range.[\[13\]](#)

Density: ASTM D4052

The density of **styrene** monomer is determined using the Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter (ASTM D4052).[\[14\]](#)[\[15\]](#)[\[16\]](#)

- Apparatus: Digital density meter with an oscillating U-tube.[\[17\]](#)
- Procedure:
 - The digital density meter is calibrated using air and a reference standard of known density.
 - A small volume of the **styrene** monomer sample is injected into the oscillating U-tube of the instrument.[\[17\]](#)[\[18\]](#)
 - The instrument measures the change in the oscillation frequency of the U-tube caused by the sample.
 - This frequency change is used to calculate the density of the sample at the test temperature.[\[17\]](#)

Water Solubility: OECD Guideline 105

The water solubility of **styrene** monomer is determined following the OECD Guideline for the Testing of Chemicals, Test No. 105: Water Solubility.[\[4\]](#)[\[19\]](#) Two primary methods are described: the column elution method and the flask method. Given **styrene**'s solubility, the flask method is generally more appropriate.

- Apparatus: Flask with a stirrer, constant temperature bath, and an analytical instrument for concentration measurement (e.g., HPLC, GC).

- Procedure (Flask Method):
 - An excess amount of **styrene** monomer is added to a flask containing purified water.
 - The mixture is agitated in a constant temperature bath until saturation is reached.[\[20\]](#)
 - The solution is then allowed to settle, and a sample of the aqueous phase is taken after filtration or centrifugation to remove undissolved droplets.
 - The concentration of **styrene** in the water is determined using a suitable analytical technique.[\[20\]](#)

Vapor Pressure: ASTM D2879

The vapor pressure of **styrene** monomer is determined using the Standard Test Method for Vapor Pressure-Temperature Relationship and Initial Decomposition Temperature of Liquids by Isoteniscope (ASTM D2879).[\[21\]](#)[\[22\]](#)[\[23\]](#)

- Apparatus: Isoteniscope, vacuum pump, manometer, and a constant temperature bath.
- Procedure:
 - A sample of **styrene** monomer is placed in the isoteniscope.
 - Dissolved and entrained gases are removed by heating the sample under reduced pressure.[\[14\]](#)
 - The isoteniscope is then placed in a constant temperature bath.
 - The vapor pressure of the sample at a specific temperature is determined by balancing it against a known pressure of an inert gas.[\[14\]](#)

Flash Point: ASTM D56 and ASTM D93

The flash point of **styrene** monomer can be determined using either the Tag Closed Cup Tester (ASTM D56) for liquids with low viscosity or the Pensky-Martens Closed Cup Tester (ASTM D93) for a broader range of petroleum products.[\[24\]](#)[\[25\]](#)[\[26\]](#)

- Apparatus: Tag Closed Cup Tester or Pensky-Martens Closed Cup Tester.
- Procedure (General):
 - A specified volume of the **styrene** monomer sample is placed in the test cup.[\[6\]](#)
 - The cup is heated at a slow, constant rate.[\[6\]](#)
 - An ignition source is periodically passed over the opening in the cup's lid.[\[6\]](#)[\[27\]](#)
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the sample to ignite.[\[6\]](#)[\[27\]](#)

Autoignition Temperature: ASTM E659

The autoignition temperature of **styrene** monomer is determined using the Standard Test Method for Autoignition Temperature of Liquid Chemicals (ASTM E659).[\[1\]](#)[\[2\]](#)[\[28\]](#)

- Apparatus: A heated, spherical or cylindrical flask, a temperature-controlled furnace, and a means of injecting a small sample.
- Procedure:
 - The flask is heated to a predetermined temperature in the furnace.
 - A small, measured quantity of **styrene** monomer is injected into the hot flask.[\[8\]](#)
 - The time delay until ignition is observed is recorded.
 - The test is repeated at different temperatures until the lowest temperature at which autoignition occurs is determined.[\[8\]](#)

Refractive Index: ASTM D1218

The refractive index of **styrene** monomer is measured according to the Standard Test Method for Refractive Index and Refractive Dispersion of Hydrocarbon Liquids (ASTM D1218).[\[5\]](#)[\[10\]](#)[\[29\]](#)

- Apparatus: A calibrated refractometer (e.g., Abbe-type).[\[25\]](#)

- Procedure:
 - The refractometer is calibrated using a reference liquid of known refractive index.
 - A small drop of the **styrene** monomer sample is placed on the prism of the refractometer.
[25]
 - The instrument is adjusted to bring the boundary line into sharp focus.
 - The refractive index is read from the instrument's scale. The reading is corrected to a standard temperature, typically 20°C.[25]

Viscosity: ASTM D445

The kinematic viscosity of **styrene** monomer is determined using the Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids (ASTM D445).[3][7]

- Apparatus: Calibrated glass capillary viscometer, a constant temperature bath, and a timer.
- Procedure:
 - A known volume of the **styrene** monomer sample is introduced into the viscometer.
 - The viscometer is placed in a constant temperature bath until the sample reaches the test temperature.[2]
 - The time taken for the liquid to flow under gravity between two marked points on the viscometer is measured.[2][30]
 - The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer.[2] The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid.[2][7]

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